

Pharmacokinetic Parameters of Enalapril and Enalaprilat

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Compound Focus: Enalapril

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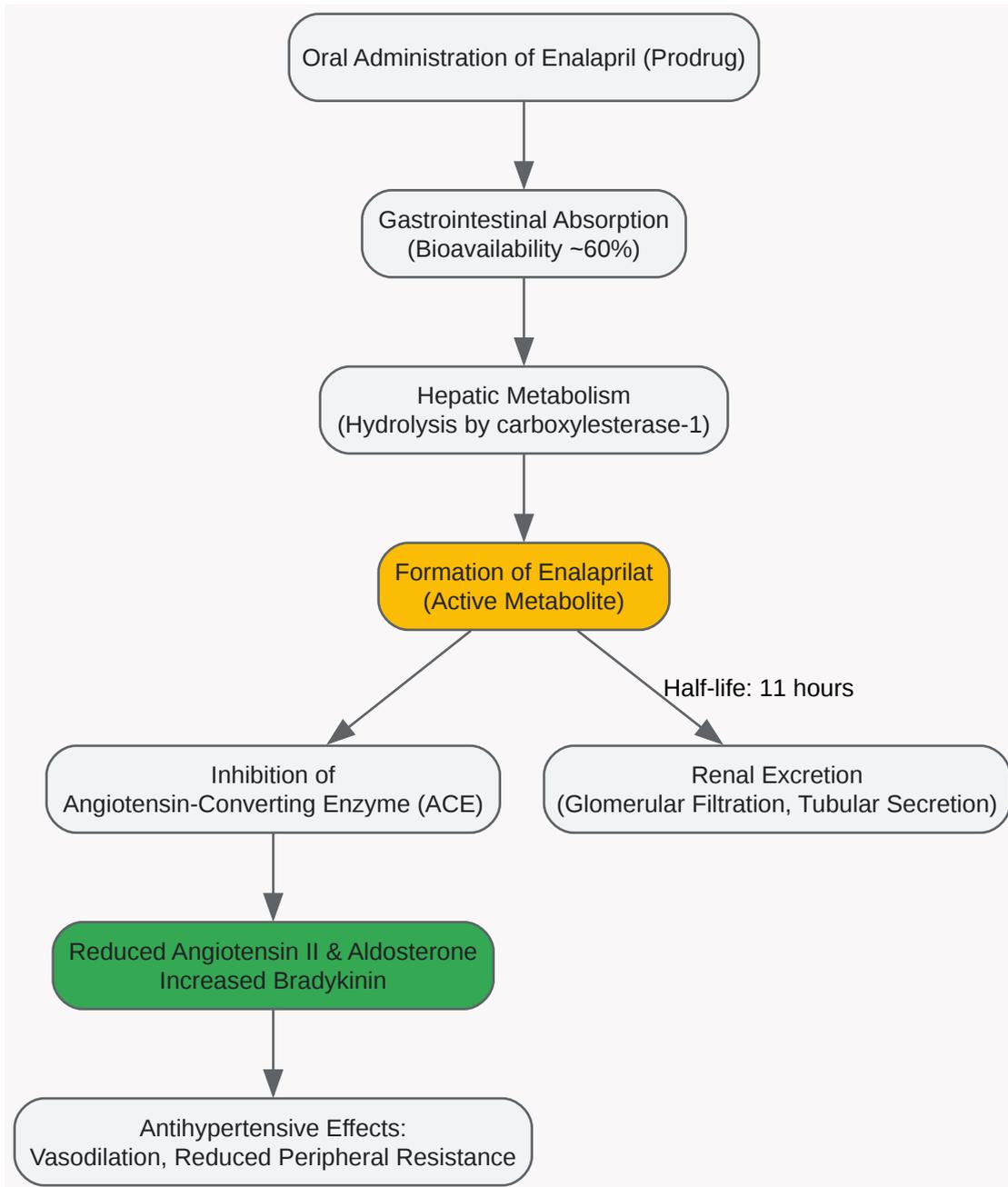
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The table below summarizes the key quantitative data on the absorption, distribution, metabolism, and elimination of **enalapril** and its active metabolite [1] [2] [3].

Parameter	Enalapril (Prodrug)	Enalaprilat (Active Metabolite)
Bioavailability	~60% absorbed; ~40% bioavailable as enalaprilat [1] [3] [4]	N/A
Time to Peak Plasma Concentration (T~max~)	Within 1 hour [3] [5]	3 to 4 hours [3]
Elimination Half-Life (T~1/2~)	Relatively short (parent drug) [5]	11 hours (functional half-life for accumulation) [1] [5]
Primary Route of Elimination	Renal excretion (as enalaprilat and unchanged enalapril) [1] [5]	Renal excretion via glomerular filtration and tubular secretion [1] [5]
Plasma Protein Binding	Not highly protein-bound [3]	<50% [3]

Mechanism of Action and Elimination Pathway

Enalapril's journey from prodrug to elimination involves several key steps, which can be visualized in the following pathway:

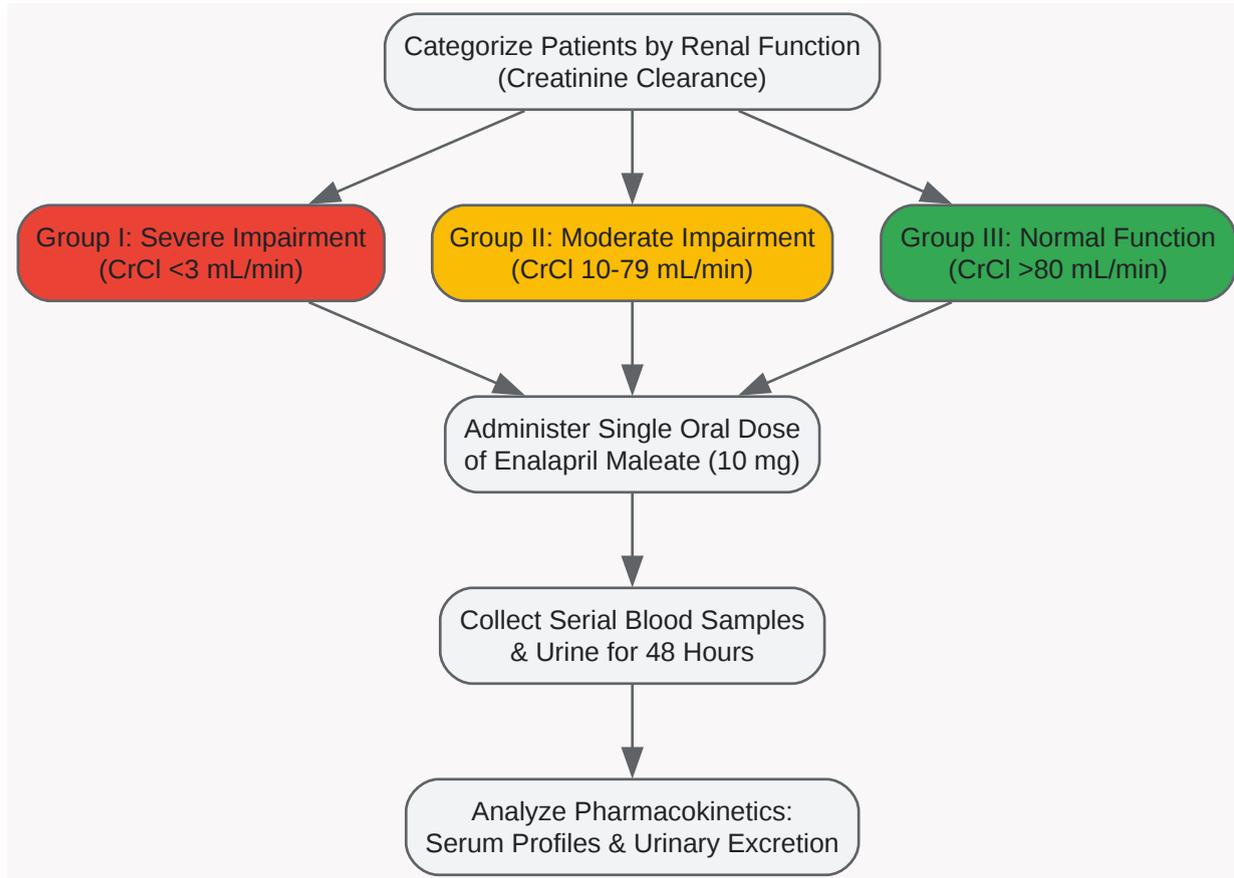


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*Diagram 1: The metabolic activation and pharmacological pathway of **enalapril**, culminating in renal excretion.*

The Impact of Renal Impairment on Elimination

Renal function is the primary determinant of **enalaprilat** clearance. The following workflow summarizes the experimental approach and key findings from studies investigating this relationship [2] [6].



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Diagram 2: Experimental workflow for assessing the impact of renal function on **enalapril** kinetics.

The key findings from these renal impairment studies are summarized in the table below [2] [6]:

Renal Function Group	Creatinine Clearance (CrCl)	Impact on Enalaprilat Kinetics	Dosage Recommendation
Normal Function	> 80 mL/min	Standard clearance and half-life [6].	No adjustment needed (e.g., 5-40 mg daily) [5].

Renal Function Group	Creatinine Clearance (CrCl)	Impact on Enalaprilat Kinetics	Dosage Recommendation
Mild to Moderate Impairment	30 - 80 mL/min	Slightly increased plasma concentrations [2] [6].	No initial adjustment needed; monitor and titrate if necessary [2].
Severe Impairment	≤ 30 mL/min	Significantly elevated plasma concentrations; strong accumulation risk [2] [6].	Reduce initial dose (e.g., 2.5 mg or 5 mg daily) [2] [5].

Key Experimental Protocols for Pharmacokinetic Studies

The methodologies from the cited studies provide a robust framework for investigating **enalapril** pharmacokinetics.

- **Study Design and Subjects:** A randomized, open-label, multiple-dose, crossover study is often employed. For example, one study enrolled 12 healthy adults (male and female) to receive monotherapy and combination therapy in different sequences [7].
- **Dosing and Sample Collection:** Subjects receive a specific dose (e.g., 5 mg twice daily) for approximately 6-7 days to reach steady state. Following a dose, serial blood samples are collected over 24-48 hours [6] [7].
- **Bioanalysis:** Plasma concentrations of **enalapril** and **enalaprilat** are quantified using validated analytical techniques.
- **Pharmacokinetic and Statistical Analysis:** Non-compartmental analysis is standard for calculating key parameters. For bioequivalence or drug-interaction studies, geometric mean ratios of AUC and C_{max} with 90% confidence intervals are calculated [7].

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References

1. An overview of the clinical pharmacology of enalapril [pubmed.ncbi.nlm.nih.gov]
2. [Pharmacokinetics of enalapril] [pubmed.ncbi.nlm.nih.gov]
3. Enalapril: Uses, Interactions, Mechanism of Action [go.drugbank.com]
4. Enalapril [en.wikipedia.org]
5. Enalapril - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
6. The effect of renal function on enalapril kinetics [pubmed.ncbi.nlm.nih.gov]
7. Pharmacokinetics and drug-drug interaction between ... [oncotarget.com]

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